

Application Notes and Protocols for Preparing AGN194204 Stock Solution with DMSO

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Compound of Interest

Compound Name: AGN194204

Cat. No.: B15543299

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Introduction

AGN194204, also known as IRX4204, is a potent and selective agonist of the Retinoid X Receptor (RXR) with demonstrated anti-inflammatory and anticarcinogenic properties.^[1] It is a valuable tool for investigating the roles of RXRs in various physiological and pathological processes. Accurate preparation of **AGN194204** stock solutions is paramount for ensuring the reliability and reproducibility of experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for creating high-concentration stock solutions of **AGN194204** due to its excellent solubilizing capacity for this compound.

This document provides a detailed protocol for the preparation, storage, and handling of **AGN194204** stock solutions using DMSO.

Data Presentation: Quantitative Information

A summary of the key quantitative data for **AGN194204** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₃₂ O ₂	[1]
Molecular Weight	352.51 g/mol	[1]
CAS Number	220619-73-8	[1]
Appearance	White to off-white solid	[1]
Solubility in DMSO	35 mg/mL (99.29 mM)	[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (in DMSO)	-80°C for 6 months; -20°C for 1 month	[1]

Experimental Protocol: Preparation of AGN194204 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **AGN194204** in DMSO.

Materials:

- **AGN194204** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (amber or covered with foil to protect from light)
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Pipettes and sterile filter tips

Procedure:

- Pre-handling Precautions:
 - Read the Safety Data Sheet (SDS) for both **AGN194204** and DMSO before handling.
 - Work in a well-ventilated area or a chemical fume hood.
 - Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
 - DMSO is hygroscopic; use a fresh, unopened bottle or a properly stored anhydrous grade to ensure maximum solubility.[\[1\]](#)[\[2\]](#)
- Calculation of Mass:
 - To prepare a 10 mM stock solution, calculate the required mass of **AGN194204** using its molecular weight (352.51 g/mol).
 - For 1 mL of a 10 mM solution:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 352.51 \text{ g/mol} = 0.0035251 \text{ g}$
 - $\text{Mass (mg)} = 3.5251 \text{ mg}$
 - It is advisable to prepare a larger volume (e.g., 5 or 10 mL) to minimize weighing errors. For 10 mL, you would need 35.25 mg of **AGN194204**.
- Weighing:
 - Carefully weigh the calculated amount of **AGN194204** powder using a calibrated analytical balance. Tare the balance with the weighing paper or container before adding the compound.
- Dissolution:
 - Transfer the weighed **AGN194204** powder into a sterile amber microcentrifuge tube.
 - Add the calculated volume of DMSO to the tube.

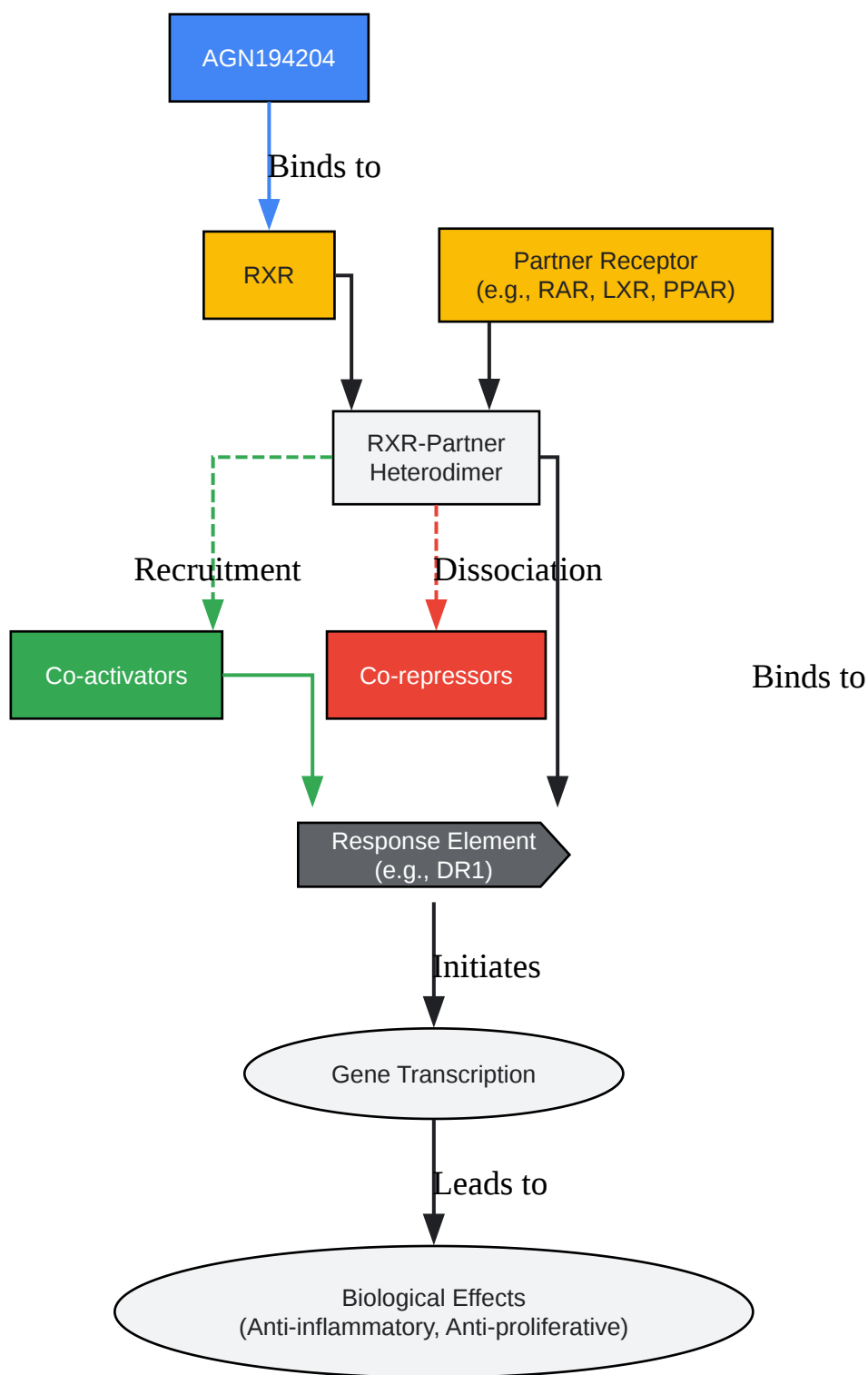
- Vortex the solution vigorously for 2-3 minutes to facilitate dissolution.
- Note: To achieve full solubility, gentle warming and/or ultrasonication may be necessary.^[1] If using heat, do not exceed 37°C to prevent potential degradation of the compound. An ultrasonic bath can be used for 5-10 minutes.
- Visually inspect the solution to ensure that all the solid has completely dissolved and the solution is clear.
- Aliquoting and Storage:
 - Once the **AGN194204** is fully dissolved, it is crucial to aliquot the stock solution into smaller, single-use volumes. This practice prevents repeated freeze-thaw cycles which can degrade the compound.^{[1][2]}
 - Dispense the stock solution into sterile, light-protected microcentrifuge tubes. The volume of the aliquots should be based on the typical experimental needs.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^[1]

Preparation of Working Solutions:

For cell-based assays, the high-concentration DMSO stock solution must be further diluted in a suitable aqueous buffer or cell culture medium to the desired final concentration. It is important to ensure that the final concentration of DMSO in the assay is low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity or off-target effects.

Signaling Pathway and Experimental Workflow

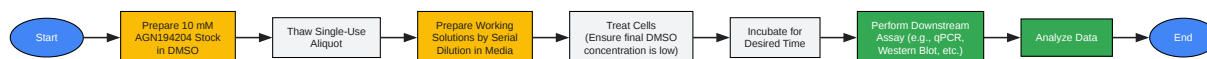
AGN194204 functions as a selective agonist for Retinoid X Receptors (RXRs). RXRs form heterodimers with other nuclear receptors, such as Retinoic Acid Receptors (RARs), Liver X Receptors (LXRs), and Peroxisome Proliferator-Activated Receptors (PPARs).^[3] Upon ligand binding, these heterodimers regulate the transcription of target genes involved in various cellular processes.



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Caption: **AGN194204** signaling pathway.

The following diagram illustrates a typical experimental workflow for using the prepared **AGN194204** stock solution in a cell-based assay.



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Caption: Experimental workflow for cell-based assays.

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